

Application Note: Quantification of Propylthiouracil in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Propylthiourea

Cat. No.: B1586209

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Abstract

This application note describes a sensitive and robust high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the quantification of Propylthiouracil (PTU) in human plasma. Propylthiouracil is a thionamide medication used to manage hyperthyroidism.[1][2] Accurate measurement of its plasma concentrations is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring.[1] This method utilizes a straightforward liquid-liquid extraction for sample preparation and incorporates Methylthiouracil (MTU) as an internal standard (IS) to ensure high accuracy and precision.[1][3] The method has been validated and demonstrates excellent linearity, accuracy, precision, and stability.[1][3]

Introduction

Propylthiouracil (PTU) is a key therapeutic agent in the management of hyperthyroidism and thyrotoxicosis by inhibiting the synthesis of thyroid hormones.[1][2] Due to its potential for hepatotoxicity, particularly in pediatric patients, precise monitoring of plasma PTU concentrations is essential for optimizing treatment and minimizing adverse effects.[1][2] HPLC-MS/MS has become the preferred analytical technique for quantifying PTU in biological matrices owing to its high sensitivity, selectivity, and speed.[1][2] This application note provides

a detailed protocol for the determination of PTU in human plasma, suitable for both research and clinical applications.[1][3]

Experimental

Materials and Reagents

- Propylthiouracil (PTU, purity >98%)
- Methylthiouracil (MTU, Internal Standard, purity >98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ethyl acetate (HPLC grade)
- Water (deionized, 18.2 MΩ·cm)
- Drug-free human plasma

Instrumentation

- HPLC System: Agilent 1290 Infinity II LC System or equivalent.[1]
- Mass Spectrometer: AB SCIEX QTRAP 5500 system or equivalent.[1]
- Analytical Column: ZORBAX Extend-C18 column (2.1 × 50 mm, 1.8 μm) or Phenomenex Gemini C18 (4.6 mm × 150 mm, 5 μm).[1][3]

Sample Preparation: Liquid-Liquid Extraction (LLE)

- Pipette 200 μL of human plasma into a microcentrifuge tube.[1]
- Add 50 μL of the MTU internal standard working solution.[1]
- Add 1 mL of ethyl acetate.[1]

- Vortex for 1 minute to ensure thorough mixing.[\[1\]](#)
- Centrifuge at 10,000 x g for 10 minutes at 4°C.[\[1\]](#)
- Transfer the upper organic layer to a clean tube.[\[1\]](#)
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.[\[1\]](#)
- Reconstitute the residue in 200 µL of the mobile phase.[\[1\]](#)
- Vortex for 30 seconds and inject into the HPLC-MS/MS system.[\[1\]](#)

Alternative Sample Preparation: Protein Precipitation (PPT)

- Pipette 100 µL of human plasma into a microcentrifuge tube.
- Add 200 µL of ice-cold acetonitrile containing the MTU internal standard.
- Vortex vigorously for 1 minute to precipitate proteins.
- Centrifuge at 18,000 x g for 15 minutes at 4°C.[\[1\]](#)
- Transfer the supernatant to an autosampler vial for injection.[\[1\]](#)

Chromatographic and Mass Spectrometric Conditions

The optimized HPLC and MS/MS parameters are summarized in the tables below.

Table 1: HPLC Parameters

Parameter	Value
Column	ZORBAX Extend-C18 (2.1 × 50 mm, 1.8 µm)[2]
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	0-0.5 min, 10% B; 0.5-2.0 min, 10-90% B; 2.0-2.5 min, 90% B; 2.5-2.6 min, 90-10% B; 2.6-3.0 min, 10% B[1]
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	10 µL

Table 2: Mass Spectrometer Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative[1][3]
MRM Transitions (m/z)	PTU: 169.2 > 58.05; MTU (IS): 141.0 > 58.00[4]
Declustering Potential (DP)	-60 V[1][3]
Collision Energy (CE)	-26 eV[1][3]
Collision Exit Potential (CXP)	-5 V[1][3]
Ion Source Temperature	550°C

Results and Discussion

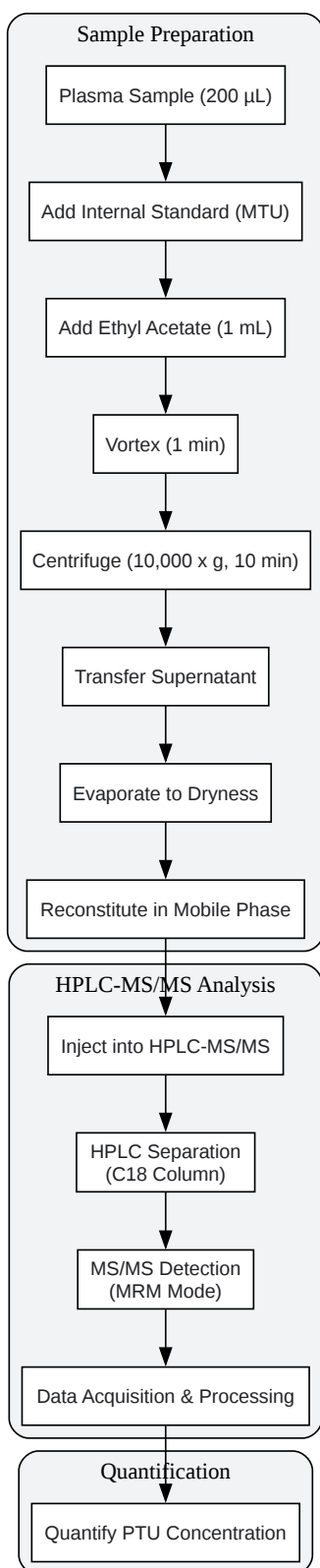
Method Validation

The method was validated according to FDA and ICH guidelines.[1]

Table 3: Method Validation Parameters

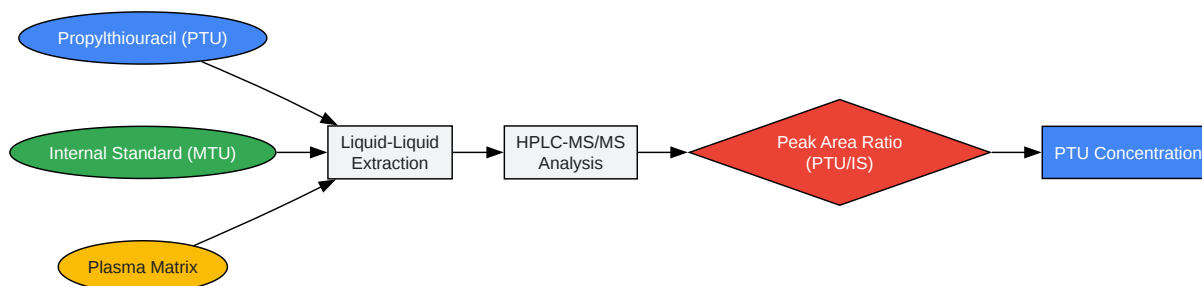
Parameter	Result
Linearity Range	20 - 5000 ng/mL[1][3]
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	20 ng/mL[1][3]
Mean Recovery	PTU: >85%; MTU: >65%[5]
Intra- and Inter-day Precision (%CV)	< 15%
Intra- and Inter-day Accuracy (%Bias)	Within $\pm 15\%$
Stability	Stable under various storage conditions (bench-top, freeze-thaw, and long-term).[1]

Workflow and Pathway Diagrams



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Caption: Experimental workflow for the quantification of Propylthiouracil in plasma.



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